

Synthesis of Adipimide from Adipic Acid and Ammonia: A Technical Guide

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Compound of Interest

Compound Name: Adipimide

Cat. No.: B184010

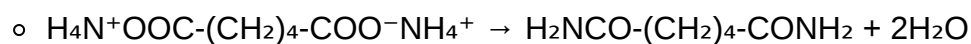
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Abstract: This document provides a comprehensive technical overview of the synthesis of **adipimide** from adipic acid and ammonia. **Adipimide** is a crucial intermediate in various industrial chemical processes, including the production of nylon 6,6 precursors. This guide is intended for researchers, scientists, and professionals in drug development and materials science, offering detailed insights into the reaction mechanisms, kinetic data, and experimental protocols. The synthesis primarily involves a two-step process: the neutralization of adipic acid with ammonia to form an ammonium salt, followed by a dehydration step to yield adipamide. The efficiency of this conversion is significantly influenced by reaction conditions such as temperature and the use of catalysts.

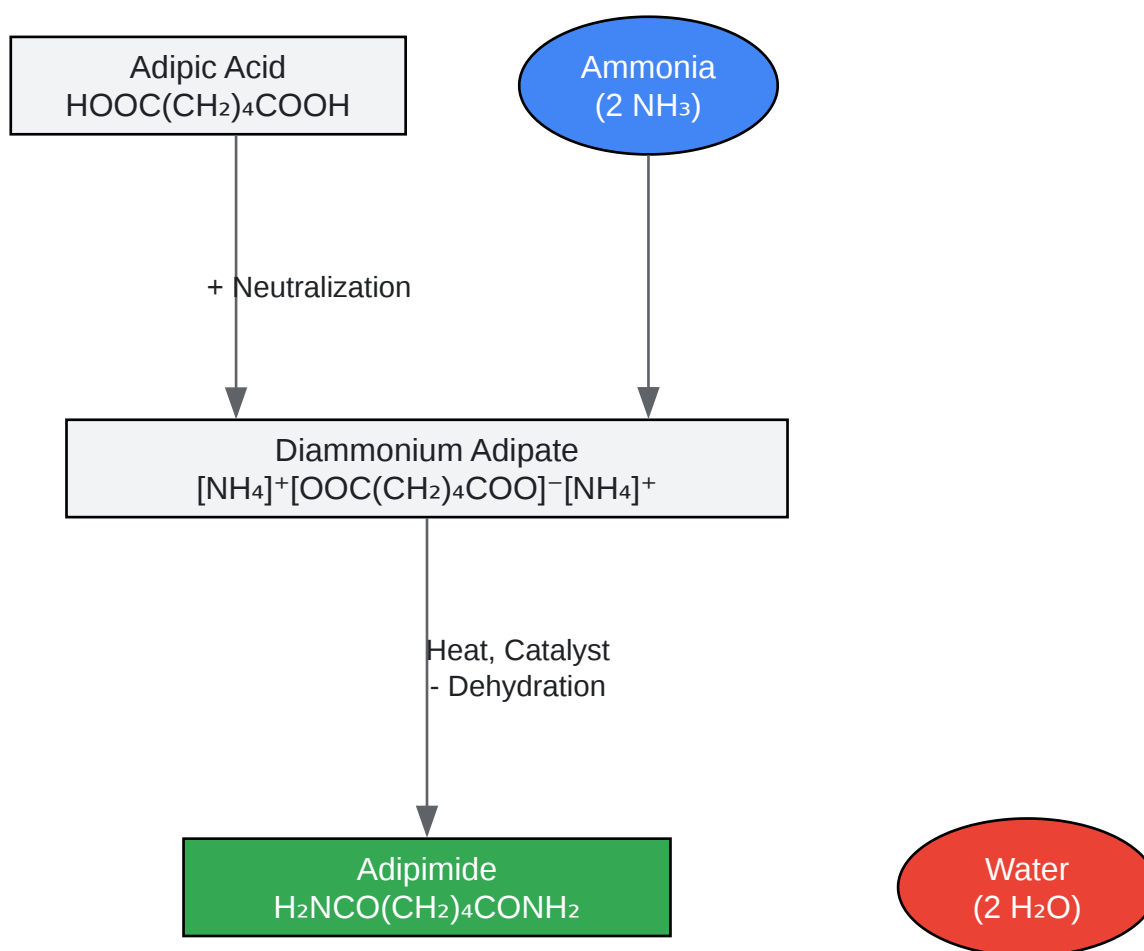
Reaction Pathway and Mechanism

The synthesis of **adipimide** (also referred to as adipamide) from adipic acid and gaseous ammonia is a well-established industrial process. The reaction proceeds through an initial acid-base neutralization, followed by thermal dehydration.

- **Neutralization:** Adipic acid, a dicarboxylic acid, reacts with two equivalents of ammonia to form diammonium adipate, an ammonium salt. This is a rapid, exothermic reaction.
 - $\text{HOOC}-(\text{CH}_2)_4-\text{COOH} + 2\text{NH}_3 \rightarrow \text{H}_4\text{N}^+\text{OOC}-(\text{CH}_2)_4-\text{COO}^-\text{NH}_4^+$
- **Dehydration:** The diammonium adipate salt is then heated, causing it to lose two molecules of water in a dehydration reaction to form **adipimide**. This step is typically the rate-limiting step and is often catalyzed.



This process is a key part of the larger industrial synthesis of adiponitrile, where **adipimide** is further dehydrated.[1][2] An alternative laboratory and commercial method involves treating dimethyl adipate with concentrated ammonia.[3][4]



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Figure 1: Reaction pathway for **adipimide** synthesis.

Quantitative Data and Key Parameters

The kinetics of the ammoniation of adipic acid have been studied, particularly in the context of adiponitrile production where **adipimide** is a key intermediate. The reaction rate is significantly influenced by temperature, catalyst concentration, and the concentration of adipic acid itself.

Phosphoric acid is an effective catalyst, reducing the activation energy required for the dehydration steps.^[5] Studies indicate that an optimal catalyst concentration is around 0.2% (mass) of phosphoric acid; increasing the concentration beyond this point does not significantly accelerate the reaction rate.^[1] The reaction kinetics are complex, shifting from a mass-transfer-controlled regime to a reaction-controlled one as the concentration of adipic acid decreases.^{[2][5]}

Parameter	Condition	Value	Reference
Temperature Range	Reaction Temperature	210 - 260 °C	^[5]
Catalyst	Phosphoric Acid (H ₃ PO ₄)	0.2% (mass)	^{[1][5]}
Reaction Order	w.r.t. Adipic Acid (High Conc. ≥ 0.1 mol·L ⁻¹)	First-Order	^{[2][5]}
Reaction Order	w.r.t. Adipic Acid (Low Conc. < 0.1 mol·L ⁻¹)	Second-Order	^{[2][5]}
Activation Energy	Mass Transfer Control	42.9 kJ·mol ⁻¹	^[5]
Activation Energy	Reaction Control	52.7 kJ·mol ⁻¹	^[5]
Reaction Order	w.r.t. Ammonia	First-Order	^[5]

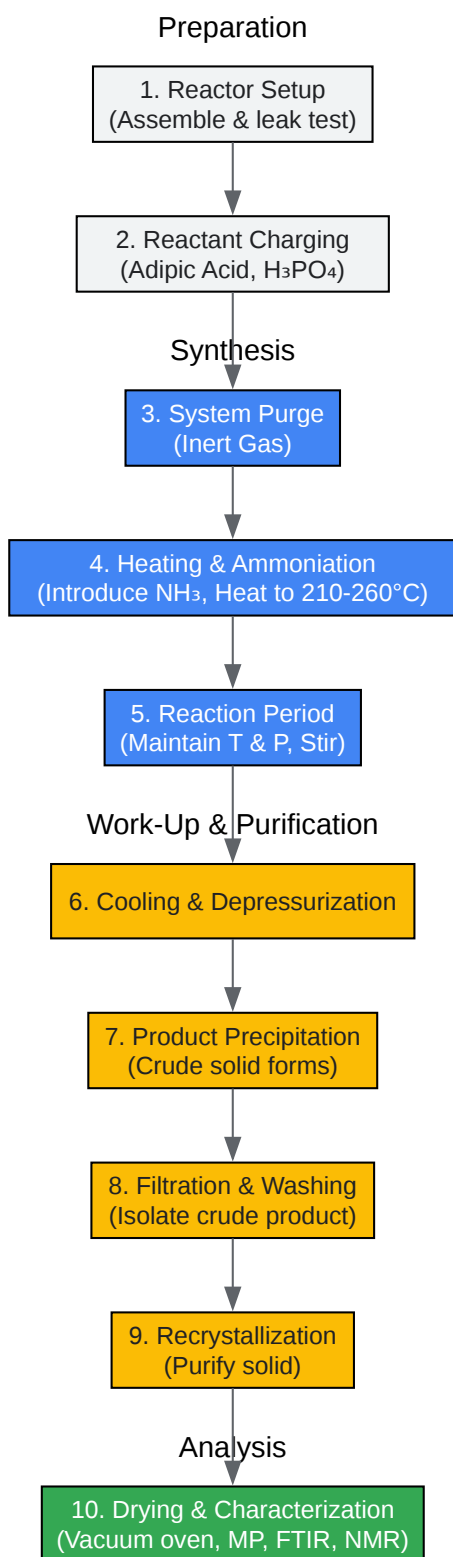
Experimental Protocols

This section provides a detailed, representative methodology for the synthesis of **adipimide** from adipic acid and ammonia in a laboratory setting.

Materials and Equipment:

- High-pressure reactor (e.g., Parr reactor) equipped with a mechanical stirrer, gas inlet/outlet, thermocouple, and pressure gauge
- Heating mantle with temperature controller
- Adipic acid (99% purity)

- Anhydrous ammonia gas
- Phosphoric acid (85%)
- Filtration apparatus (Büchner funnel)
- Recrystallization solvent (e.g., water or ethanol)
- Standard laboratory glassware



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